

An In-depth Technical Guide to the Safe Handling of Methyl 2-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 2-nitrobenzoate

Cat. No.: B1583425

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Methyl 2-nitrobenzoate** (CAS No. 606-27-9). The information is compiled from various Safety Data Sheets (SDS) and regulatory guidelines to ensure a high standard of laboratory safety.

Chemical and Physical Properties

Methyl 2-nitrobenzoate is a light orange to yellow or green clear liquid.^[1] A summary of its key physical and chemical properties is presented below. It is important to note the variations in reported values across different suppliers, which may be due to different measurement conditions or purities.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO ₄	[2][3][4]
Molecular Weight	181.15 g/mol	[2][3][4]
CAS Number	606-27-9	[2][3][4]
Appearance	Liquid, Yellow to Amber	[2][5][6]
Melting Point	-13 °C (9 °F)	[1][2][4][5][7]
Boiling Point	104 - 106 °C at 0.1 hPa	[2][4]
95 - 106 °C at 1 mmHg	[5][8]	
275 °C (lit.)	[1][9]	
Density	1.28 g/mL at 25 °C	
1.29 g/mL (Specific Gravity 20/20)	[1]	[4][10]
Flash Point	> 112 °C (> 233.6 °F)	[5][8]
Solubility	No data available	[5][11]
Chemical Stability	Stable under recommended storage conditions.	[2]

Hazard Identification and Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals and the OSHA Hazard Communication Standard (29 CFR 1910.1200), **Methyl 2-nitrobenzoate** is not classified as a hazardous substance or mixture.[2][3][5][8]

- GHS Label elements: No label elements are required.[5][8]
- Hazards not otherwise classified (HNOC): None identified.[2][5][8]
- Carcinogenicity: Not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.[2]

While not classified as hazardous, it is crucial to handle all chemicals with appropriate caution in a laboratory setting. The toxicological properties of this compound have not been fully investigated.^[5]^[11]

Handling and Storage Precautions

Adherence to proper handling and storage protocols is essential to ensure laboratory safety.

Precaution Category	Recommended Procedures	Source(s)
General Handling	Avoid contact with skin and eyes. Avoid breathing vapors or mists. Wash hands thoroughly after handling. Handle in a well-ventilated place.	[5][8][9]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as oxidizing agents.	[5][8][9]
Personal Protective Equipment (PPE)	Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.	[2][5][9]
Skin Protection: Handle with gloves. Dispose of contaminated gloves after use. Wear impervious clothing.	[2][5][9]	
Respiratory Protection: Not required under normal use conditions.	[2][5]	
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice.	[5][9]

Emergency and First Aid Procedures

In case of exposure, follow these first aid measures and seek medical attention if necessary.

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.	[6][9]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.	[6][9]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.	[6][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[6][9]

Accidental Release and Fire-Fighting Measures

Situation	Recommended Action	Source(s)
Accidental Release	Ensure adequate ventilation. Use personal protective equipment. Sweep up and shovel into suitable containers for disposal. Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.	[5][9]
Fire-Fighting	Use dry chemical, carbon dioxide, or alcohol-resistant foam. Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.	[5][9]
Hazardous Combustion Products	Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO _x) and carbon oxides (CO, CO ₂).	[5][8]

Experimental Protocols

Detailed experimental data for the safety profile of **Methyl 2-nitrobenzoate** are not widely available in the public domain. However, the determination of physicochemical and toxicological properties follows standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals.[5][12][13] Representative protocols are described below.

Determination of Melting Point (OECD Guideline 102)

Objective: To determine the melting point of a substance.

Methodology:

- Apparatus: A capillary tube melting point apparatus.

- Procedure:
 - A small amount of the finely powdered, dry substance is packed into a capillary tube.
 - The tube is placed in the heating block of the apparatus.
 - The temperature is raised at a controlled rate.
 - The temperature at which the substance starts to melt and the temperature at which it is completely molten are recorded as the melting range.

Determination of Boiling Point (OECD Guideline 103)

Objective: To determine the boiling point of a liquid substance.

Methodology:

- Apparatus: A distillation setup or a dynamic method apparatus.
- Procedure (Dynamic Method):
 - The liquid is heated, and the vapor pressure is measured at different temperatures.
 - The boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. The normal boiling point is determined at a pressure of 101.325 kPa.

Acute Oral Toxicity Assessment (Representative Protocol based on OECD Guideline 420: Fixed Dose Procedure)

Objective: To assess the acute oral toxicity of a substance.[2][3]

Methodology:

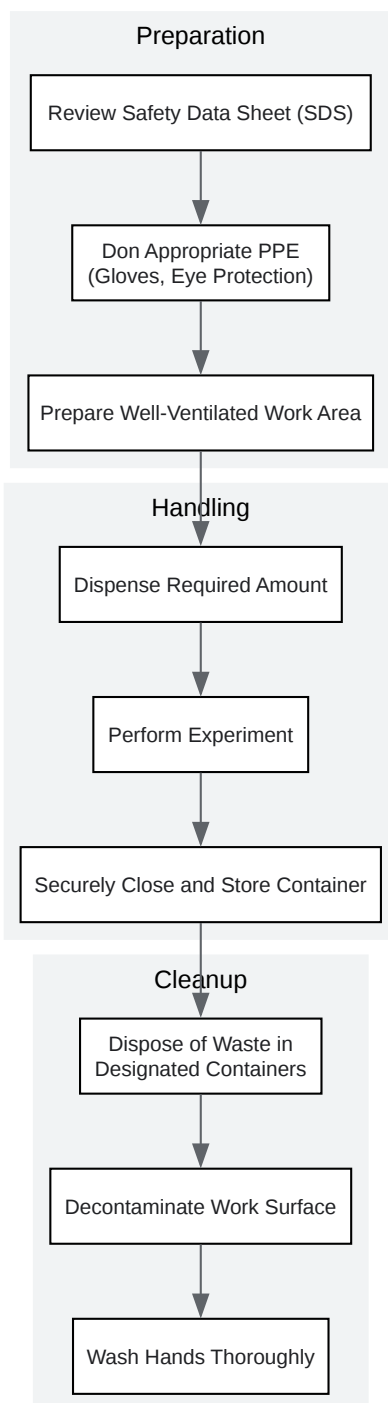
- Test System: Typically, young adult female rats are used.[9]
- Procedure:

- Animals are fasted prior to dosing.[3]
- The substance is administered orally by gavage in a single dose.[3]
- A stepwise procedure is used with a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[3]
- The initial dose is selected based on available information. In the absence of data, a starting dose of 300 mg/kg is often used.[3]
- Animals are observed for signs of toxicity and mortality for at least 14 days.[3]
- The outcome (evident toxicity or mortality) determines the next step: dosing at a lower or higher fixed dose level, or cessation of testing.
- The substance is then classified according to the GHS based on the observed toxicity at specific dose levels.[3]

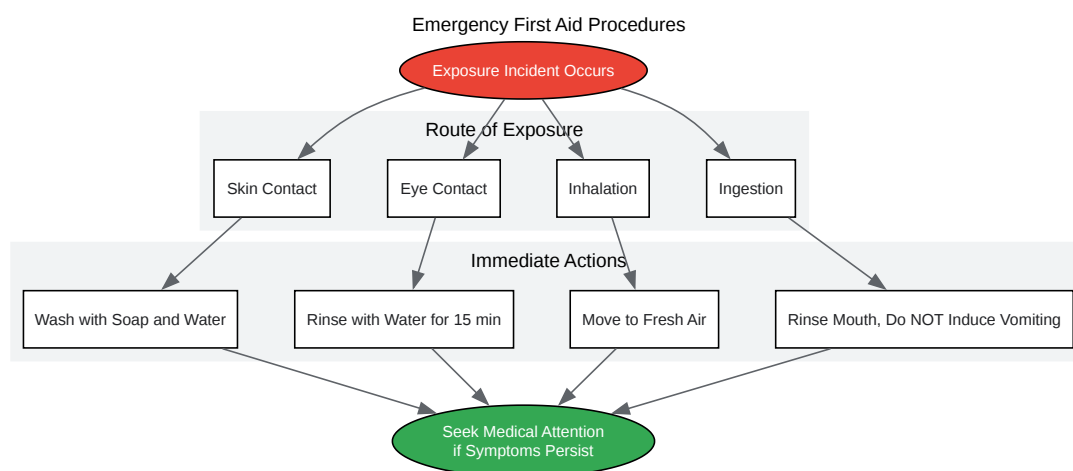
Visualized Workflows

The following diagrams illustrate standardized workflows for handling laboratory chemicals and responding to emergencies.

General Workflow for Safe Handling of Laboratory Chemicals

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Caption: General Workflow for Safe Handling of Laboratory Chemicals.



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Caption: Emergency First Aid Procedures Flowchart.

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